

Collinomycin laboratory synthesis protocol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Collinomycin

CAS No.: 27267-69-2

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Chemical Context of Collinomycin

Collinomycin is an angular polyketide antibiotic belonging to the rubromycin family [1] [2]. Understanding its relationship to other rubromycins is key, as synthesis methods for these related compounds may offer valuable insights.

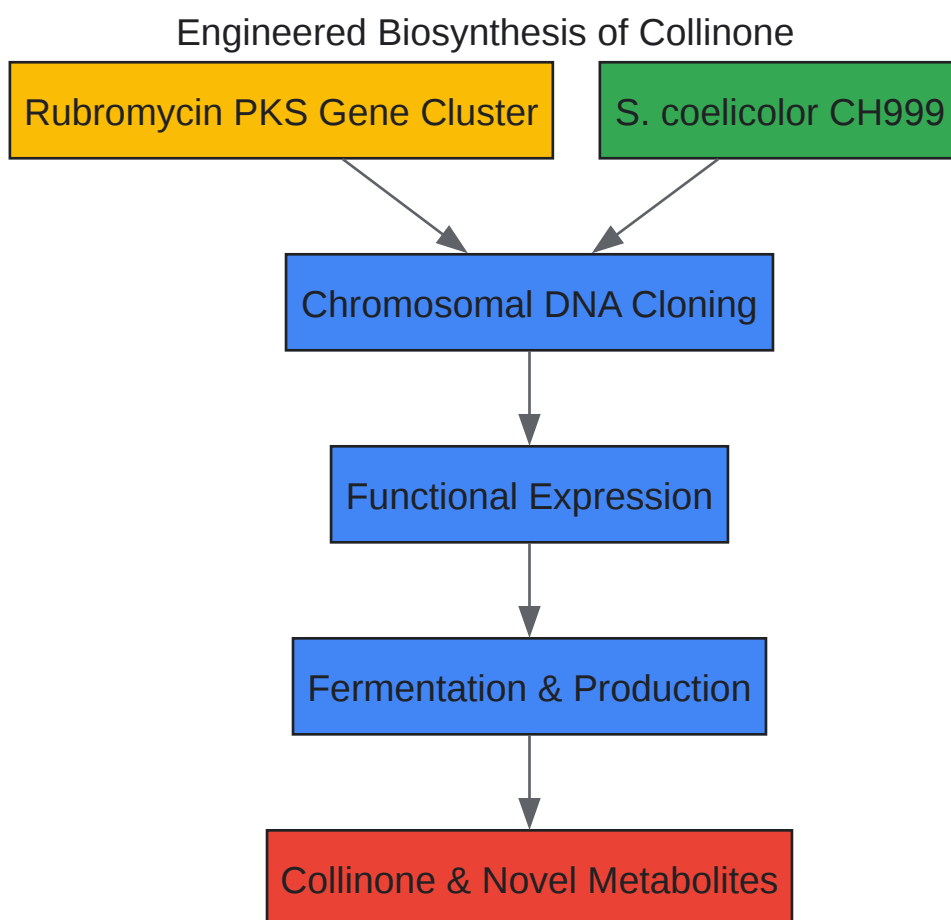
The table below summarizes key characteristics of **collinomycin** and its relatives:

| Compound Name | Structural Features | Producing Organism | Reported Bioactivities |
|--|---|-------------------------------------|--|
| Collinomycin (α-Rubromycin) | Angular hexacyclic benz[a]naphthacene quinone [2] | <i>Streptomyces collinus</i> [3] | Antibacterial activity [3] |
| β-Rubromycin | 5,6-bisbenzannulated spiroketal; three methoxy groups [1] | <i>Streptomyces</i> species [1] [4] | Inhibits oomycete cyst germination; antibacterial against Gram-positive bacteria [1] [4] |
| γ-Rubromycin | Molecular weight: 522.4 [1] | - | Inhibits oomycete cyst germination (less potent than β -rubromycin) [1] |

Biosynthetic Pathway Engineering

While a full chemical synthesis protocol is not available, one study reported production of **collinone**, a related "recombinant angular polyketide antibiotic," through genetic engineering [2]. This approach provides a potential alternative to traditional synthesis.

Large chromosomal DNA fragments containing parts of the putative **rubromycin polyketide synthase gene cluster** were cloned and functionally expressed in an engineered *Streptomyces coelicolor* CH999 host [2]. This process led to the production of collinone and other novel metabolites not detected in the original *S. collinus* culture extracts [2].



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Suggestions for Further Research

Given the lack of a detailed synthesis protocol in the searched literature, here are alternative approaches to find the information you need:

- **Explore Specialized Databases:** Search in-depth chemical synthesis databases like **Reaxys** or **SciFinder-n**. These resources often contain detailed reaction procedures not easily accessible via general web searches.
- **Refine Your Search Strategy:** Use specific terms like " **α -rubromycin total synthesis**," "**rubromycin family synthetic methodology**," or "**angular benz[a]naphthacene quinone synthesis**" to find publications dedicated to synthetic route development.
- **Consult Foundational Literature:** Look for older, foundational papers on the rubromycin family. Early work on the structure elucidation or initial synthetic studies might provide building blocks or retrosynthetic analysis that can be adapted.

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References

1. Chemical genetic approach using β -rubromycin reveals ... [nature.com]
2. Collinone, a New Recombinant Angular Polyketide Antibiotic Made by... [jstage.jst.go.jp]
3. Streptomyces Roseosporus - an overview [sciencedirect.com]
4. Investigation on taxonomy, secondary metabolites and ... [pmc.ncbi.nlm.nih.gov]

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